

Technical Guide: Biological Role & Application of 5-Oxomyristic Acid Methyl Ester

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Compound of Interest

Compound Name: 5-Oxomyristic acid methyl ester

CAS No.: 16424-30-9

Cat. No.: B091403

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Executive Summary: The Lipid Synthon for Precision Medicine

5-Oxomyristic Acid Methyl Ester (5-OMAME) (CAS: 16424-30-9) is a synthetic derivative of myristic acid (C14:0) characterized by a ketone group at the C5 position. In the context of lipid metabolism and drug development, it functions as a strategic precursor for generating photo-leucine analogs and diazirine-functionalized lipids.

For researchers and drug developers, 5-OMAME is the "key" to unlocking two critical technologies:

- **Photo-Affinity Labeling (PAL):** Mapping the "myristoylated proteome" by converting the C5-ketone into a photoreactive diazirine group, allowing covalent capture of lipid-binding proteins.
- **Photo-Triggered Liposomes:** Creating light-sensitive lipid bilayers that destabilize upon UV irradiation, releasing encapsulated drugs at precise target sites.

Chemical Biology & Mechanism of Action

The "C5-Ketone Handle"

The biological utility of 5-OMAME stems from the reactivity of its C5-ketone. Unlike the inert methylene chains of standard fatty acids, the C5-oxo group serves as a chemical handle for introducing a diazirine moiety—the "gold standard" photophore in chemical biology.

- Precursor Role: 5-OMAME

5-Diaziriny-Myristic Acid.

- Photochemistry: Upon UV irradiation (~350-365 nm), the diazirine ring expels nitrogen () to form a highly reactive carbene.
- Biological Consequence: This carbene inserts irreversibly into any nearby C-H, N-H, or O-H bond (within ~3 Å), effectively "freezing" the lipid-protein interaction or destabilizing the lipid membrane structure.

Mechanism in Drug Delivery (Smart Liposomes)

In recent patent literature (e.g., WO2024084096A1), 5-OMAME derivatives are incorporated into phospholipid bilayers.

- State A (Stable): The lipid bilayer effectively retains the drug payload.
- State B (Triggered): UV light activates the C5-diazirine (derived from 5-OMAME). The resulting carbene reaction alters the lipid packing parameter (geometry), causing a phase transition or pore formation.
- Result: Rapid, localized release of the therapeutic agent (e.g., doxorubicin, genetic material).

Experimental Workflows & Protocols

Synthesis of Photo-Activatable Probe (5-Diaziriny-Myristate)

Rationale: To convert the inactive 5-OMAME scaffold into a bioactive probe.

Protocol:

- Oximation: Dissolve 5-OMAME (1 eq) in dry methanol. Add hydroxylamine hydrochloride (1.5 eq) and pyridine. Reflux for 4 hours to form the oxime.
- Tosylation: React the oxime with p-toluenesulfonyl chloride (TsCl) to activate the leaving group.
- Diaziridine Formation: Treat with liquid ammonia (at -78°C) in a sealed tube to cyclize into the diaziridine intermediate.
- Oxidation: Oxidize the diaziridine using iodine () or silver oxide () in methanol/triethylamine to yield 5-diazirinyI-myristic acid methyl ester.
- Hydrolysis: Saponify with LiOH in THF/Water to obtain the free acid for biological use (or keep as ester for cell permeability).

Liposome Formulation & Release Assay

Rationale: To validate the light-triggered release capability of 5-OMAME-derived lipids.

Component	Role	Molar Ratio
DSPC (Distearoyl-PC)	Structural Lipid (High)	60%
Cholesterol	Membrane Stabilizer	30%
5-DiazirinyI-PC (from 5-OMAME)	Photo-Trigger	10%
Doxorubicin	Cargo (Fluorescent)	(Encapsulated)

Step-by-Step Workflow:

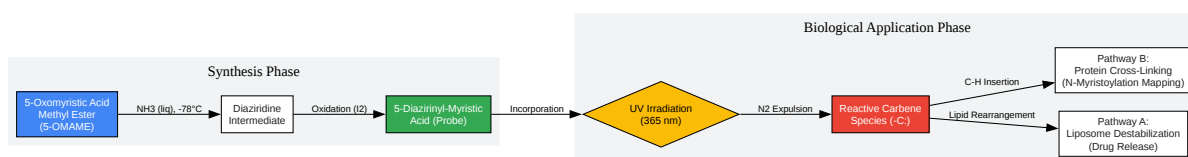
- Film Formation: Dissolve lipids in chloroform/methanol. Evaporate under

stream to form a thin film. Vacuum desiccate overnight.

- Hydration: Hydrate film with Ammonium Sulfate buffer (pH 5.5) at 60°C.
- Sizing: Extrude through 100 nm polycarbonate membranes (11 passes) to form Large Unilamellar Vesicles (LUVs).
- Loading: Incubate with Doxorubicin (remote loading via pH gradient). Dialyze to remove free drug.
- Photo-Triggering: Irradiate sample with UV LED (365 nm, 10 mW/cm²) for 0–10 minutes.
- Quantification: Measure Doxorubicin fluorescence release (Ex: 480 nm, Em: 590 nm) relative to Triton X-100 (100% lysis control).

Visualization of Biological Mechanism

The following diagram illustrates the transformation of 5-OMAME into a functional probe and its dual action in Proteomics and Drug Delivery.



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Caption: Schematic of 5-OMAME conversion to a diazirine probe and its subsequent photo-activation for drug delivery (A) or proteomic profiling (B).

Comparative Analysis of Lipid Probes

Probe Type	Precursor	Activation Mechanism	Specificity	Key Limitation
5-Oxo-Myristic	5-OMAME	UV (365 nm) Carbene	High (C5 position)	Requires synthesis step (diazirine formation)
Alkyne-Myristic	Alk-14:0	Click Chemistry (CuAAC)	Post-lysis tagging	No temporal control; background noise
Azido-Myristic	Az-14:0	Staudinger Ligation	Post-lysis tagging	Azide reduction in live cells
Biotin-Myristic	Biotin-14:0	Streptavidin Affinity	Steric hindrance	Bulky group disrupts lipid packing

Why 5-OMAME? The "oxo" group allows for the creation of a minimalist photophore (diazirine) that mimics the steric bulk of a natural methylene group much better than a biotin tag, preserving the lipid's natural trafficking and packing properties within the membrane.

References

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